

"Disperse Red 167 molar mass and molecular formula"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 167

Cat. No.: B1346997

[Get Quote](#)

Technical Data Sheet: Disperse Red 167

This document provides a concise technical overview of the chemical properties of **Disperse Red 167**, focusing on its molecular formula and molar mass. The information is intended for researchers, scientists, and professionals in drug development and related fields who require precise chemical data.

Chemical Identity

Disperse Red 167 is a dye used in various industrial applications, including textiles and plastics. Analysis of chemical databases reveals slight variations in the reported molecular structure and weight, which may be attributed to different isomers or related compounds being referenced under the same name. The primary variants found are detailed below.

Physicochemical Properties

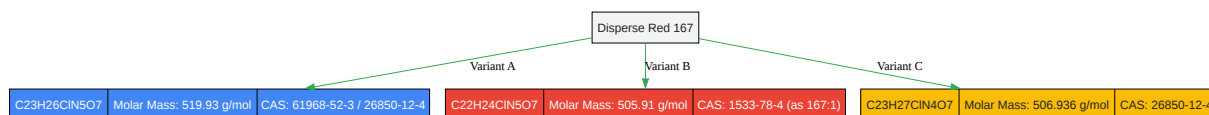
The core physicochemical data for **Disperse Red 167** is summarized in the table below. It is important to note the different CAS numbers associated with the varying molecular formulas.

Property	Value	Source
Molecular Formula	C23H26ClN5O7	[1][2][3][4]
C22H24ClN5O7	[5][6]	
C23H27ClN4O7	[7]	
Molar Mass	519.93 g/mol	[1][2][3]
505.91 g/mol	[5][6]	
506.93608 g/mol	[7]	
CAS Number	61968-52-3 / 26850-12-4	[1][3]
1533-78-4 (for Disperse Red 167:1)	[5]	
Physical Appearance	Deep red powder	[1][2]

Note on Discrepancies: The variations in molecular formula and molar mass likely correspond to different commercial products or specific isomers. For instance, the compound with a molar mass of 505.91 g/mol is sometimes referred to as **Disperse Red 167:1**[5][6]. Researchers should reference the specific CAS number to ensure they are working with the intended compound.

Logical Relationship of Chemical Data

The following diagram illustrates the relationship between the different reported identifiers for **Disperse Red 167**.



[Click to download full resolution via product page](#)

Variants of **Disperse Red 167**

Due to the nature of **Disperse Red 167** as an industrial dye, detailed experimental protocols for its synthesis or its effects on biological signaling pathways are not typically available in the public domain. The provided information focuses on the fundamental chemical properties as requested.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Disperse Red 167 Dyes Manufacturer in Mumbai, Disperse Red 167 Dyes Exporter [dyestuff.co.in]
- 2. chembk.com [chembk.com]
- 3. sdinternational.com [sdinternational.com]
- 4. Disperse Red 167 | C₂₃H₂₆ClN₅O₇ | CID 117878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Disperse Red 167:1 | 1533-78-4 [chemicalbook.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Disperse red 167 TDS|Disperse red 167 from Chinese supplier and producer - DISPERSE RED DYES - Enoch dye [enochdye.com]
- To cite this document: BenchChem. ["Disperse Red 167 molar mass and molecular formula"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346997#disperse-red-167-molar-mass-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com